

# Handling and safety precautions for 1,2-Bis(bromomethyl)benzene

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## Compound of Interest

Compound Name: 1,2-Bis(bromomethyl)benzene

Cat. No.: B041939

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## Technical Support Center: 1,2-Bis(bromomethyl)benzene

This guide provides essential safety information, handling protocols, and emergency procedures for researchers, scientists, and drug development professionals working with **1,2-Bis(bromomethyl)benzene** (CAS No. 91-13-4).

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **1,2-Bis(bromomethyl)benzene**?

A1: **1,2-Bis(bromomethyl)benzene** is a hazardous chemical with multiple risks. It is classified as fatal if inhaled, harmful if swallowed, and causes severe skin burns and eye damage.<sup>[1]</sup> It may also cause an allergic skin reaction.<sup>[1]</sup> It is a lachrymator, meaning it irritates the eyes and causes tearing.<sup>[2][3]</sup> Upon hydrolysis, it can form hydrogen bromide (HBr), which is corrosive.<sup>[2]</sup>

Q2: What are the immediate first aid measures in case of exposure?

A2: Immediate action is critical.

- Eye Contact: Immediately flush the eyes with running water for at least 15 minutes, holding the eyelids apart.<sup>[1][4]</sup> Seek immediate medical attention.<sup>[1][5][6]</sup> If present, contact lenses should be removed by skilled personnel.<sup>[1][4]</sup>

- Skin Contact: Immediately remove all contaminated clothing and footwear.[1] Flush the skin with plenty of soap and water.[1][7] Seek medical attention if irritation or a rash develops.[1]
- Inhalation: Move the person to fresh air at once.[1][7] If breathing has stopped, perform artificial respiration.[1][7] Seek immediate medical attention.[1]
- Ingestion: Rinse the mouth with water.[5][6] Do NOT induce vomiting.[5][6] Call a poison center or doctor for advice.[1]

Q3: What personal protective equipment (PPE) is mandatory when handling this chemical?

A3: A comprehensive PPE strategy is essential.[8] Always wear protective gloves, chemical safety goggles with side shields or a face shield, and a lab coat.[1][5][9] Work should be conducted in a well-ventilated area, preferably a chemical fume hood.[1][5][6] In case of inadequate ventilation, respiratory protection may be required.[1]

Q4: How should **1,2-Bis(bromomethyl)benzene** be stored?

A4: Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.[1][5] Keep it locked up and away from incompatible materials such as acids, bases, alcohols, amines, and oxidizing agents.[5][6] The compound is also sensitive to moisture and light.[5]

Q5: What materials are incompatible with **1,2-Bis(bromomethyl)benzene**?

A5: Avoid contact with strong oxidizing agents, acids, bases, alcohols, and amines.[5][6] It may also react with metals to produce highly flammable hydrogen gas.[1]

## Troubleshooting Guide

Issue	Possible Cause	Solution
Visible degradation of the solid (e.g., discoloration, clumping)	Exposure to moisture or light.	Discard the reagent following hazardous waste disposal protocols. Ensure the storage container is tightly sealed and protected from light. Store in a desiccator if necessary.
Irritation to eyes or respiratory tract during handling	Inadequate ventilation or improper handling.	Immediately move to an area with fresh air. Ensure all work is performed in a certified chemical fume hood. Review your handling technique to minimize dust or vapor generation. Check the fit and type of your respiratory protection if required. <a href="#">[1]</a>
Spill occurs outside of the fume hood	Accidental dropping or mishandling of the container.	For minor spills, evacuate the immediate area. <a href="#">[10]</a> Wear appropriate PPE, including respiratory protection. <a href="#">[1]</a> Use a dry clean-up procedure; avoid generating dust. <a href="#">[1]</a> Sweep or vacuum the material into a suitable, labeled container for hazardous waste disposal. <a href="#">[1]</a> <a href="#">[5]</a> For major spills, evacuate the lab and follow your institution's emergency procedures. <a href="#">[11]</a>
Skin irritation or rash develops after handling	Potential skin sensitization or minor exposure.	This compound may cause an allergic skin reaction. <a href="#">[1]</a> Thoroughly wash the affected area. Seek medical advice. <a href="#">[1]</a> Review glove selection and

handling procedures to prevent any future skin contact.[\[1\]](#)

## Data Presentation

### Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>8</sub> Br <sub>2</sub>	<a href="#">[12]</a>
Molecular Weight	263.96 g/mol	<a href="#">[12]</a>
Appearance	White to light cream crystals or crystalline powder	<a href="#">[13]</a>
Melting Point	91-94 °C	<a href="#">[2]</a> <a href="#">[13]</a>
Boiling Point	140 °C at 20 mmHg	<a href="#">[13]</a>
Density	1.96 g/mL at 25 °C	<a href="#">[2]</a> <a href="#">[13]</a>
Solubility	Soluble in ethanol, ether, chloroform; slightly soluble in petroleum ether. Hydrolyzes in water.	<a href="#">[2]</a> <a href="#">[13]</a>

### Hazard Identification

Hazard Class	GHS Classification
Acute Toxicity, Inhalation	Category 1 (H330: Fatal if inhaled)[1]
Acute Toxicity, Oral	Category 4 (H302: Harmful if swallowed)[1][12]
Skin Corrosion/Irritation	Category 1B (H314: Causes severe skin burns and eye damage)[1][12]
Serious Eye Damage	Category 1 (H318: Causes serious eye damage)[1]
Skin Sensitization	Category 1 (H317: May cause an allergic skin reaction)[1]

## Experimental Protocols

### Standard Protocol for Handling and Dispensing

- Preparation: Before starting, ensure a certified chemical fume hood is operational.[14] Clear the workspace of all unnecessary items. Assemble all required equipment (spatula, weighing paper, secondary container, etc.) inside the hood.
- Personal Protective Equipment (PPE): Don appropriate PPE, including a lab coat, nitrile or butyl rubber gloves, and chemical safety goggles.[5][14] A face shield is recommended for added protection.
- Handling:
  - Perform all manipulations of **1,2-Bis(bromomethyl)benzene** exclusively within the chemical fume hood to prevent inhalation of dust or fumes.[1][5]
  - When not in use, keep the container tightly sealed to prevent exposure to moisture and air.[1][5]
  - Use a dedicated spatula for dispensing. Avoid generating dust.
  - Weigh the required amount on weighing paper or in a tared container within the hood.
- Post-Handling:

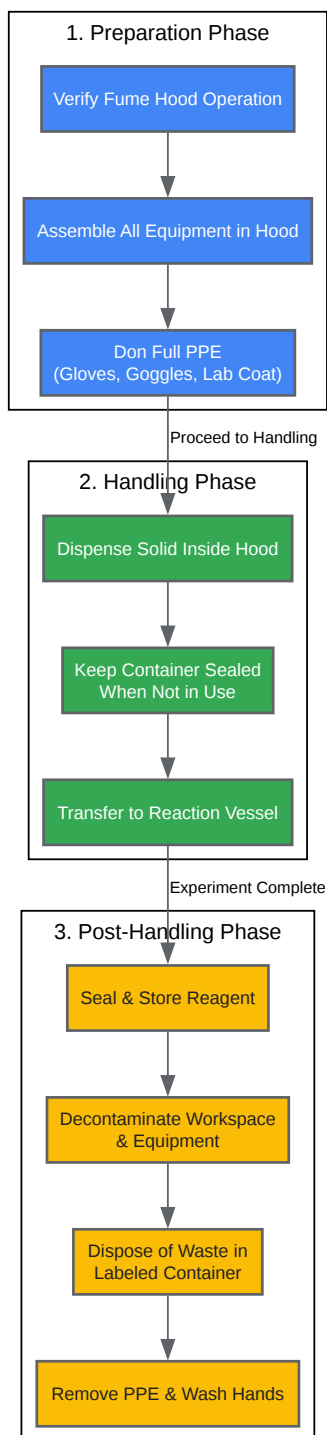
- Tightly seal the main container and return it to its designated locked storage area.[\[1\]](#)[\[5\]](#)
- Decontaminate the spatula and any other reusable equipment with an appropriate solvent (e.g., ethanol) followed by soap and water, all within the fume hood.
- Dispose of contaminated weighing paper, gloves, and other disposable items in a designated hazardous waste container.[\[1\]](#)
- Wash hands thoroughly with soap and water after removing gloves.[\[1\]](#)

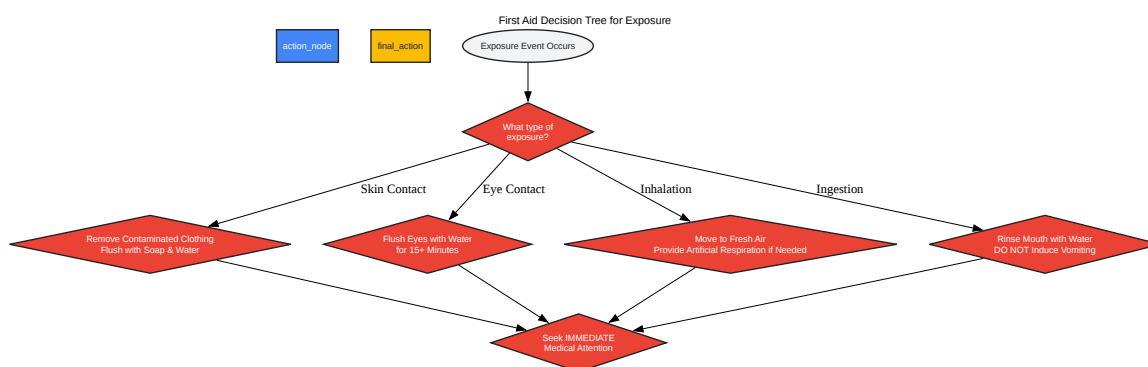
## Protocol for Spill Cleanup (Minor Spill < 1g)

- Alert & Evacuate: Alert personnel in the immediate area. Evacuate the spill area except for those involved in the cleanup.[\[10\]](#) Restrict access.
- Control Vapors: Ensure the spill is within a chemical fume hood. If not, increase ventilation if it can be done safely without spreading dust.
- Don PPE: Wear a lab coat, safety goggles, a face shield, and heavy-duty chemical-resistant gloves. If there is a risk of dust inhalation, wear an approved respirator.[\[1\]](#)
- Containment: Gently cover the spill with a dry absorbent material like sand or vermiculite. Do not use combustible materials.
- Cleanup: Carefully sweep the material into a designated, labeled container for hazardous chemical waste.[\[5\]](#) Use spark-proof tools if available.[\[11\]](#) Avoid creating dust.[\[1\]](#)
- Decontamination: Wipe the spill area with a cloth dampened with a suitable solvent (e.g., ethanol), followed by a thorough wash with soap and water. Place all cleaning materials into the hazardous waste container.
- Disposal: Seal the hazardous waste container and label it appropriately.[\[1\]](#) Arrange for disposal through your institution's environmental health and safety office.[\[1\]](#)

## Visualizations

## Workflow for Safe Handling of 1,2-Bis(bromomethyl)benzene





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- To cite this document: BenchChem. [Handling and safety precautions for 1,2-Bis(bromomethyl)benzene]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b041939#handling-and-safety-precautions-for-1-2-bis-bromomethyl-benzene>]

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